1-Vinylpyrene: Technical Guide to Photophysics, Synthesis, and Application

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Compound of Interest

Compound Name:	*1-Vinylpyrene*
CAS No.:	*17088-21-0*
Cat. No.:	*B091219*

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Executive Summary: The "Pyrene Switch"

1-Vinylpyrene (1-VP) is not merely a fluorescent dye; it is a dynamic molecular probe and a monomeric building block for functional organic electronics. Unlike its parent compound, pyrene, the addition of the vinyl group at the 1-position (

) imparts dual functionality:

- Chemical Reactivity: It serves as a handle for radical or anionic polymerization, allowing the incorporation of pyrene units into polymer backbones (e.g., Poly(**1-vinylpyrene**)).
- Photophysical Sensitivity: It retains the signature "pyrene switch"—the concentration-dependent formation of excimers (excited state dimers).[1]

This guide addresses the critical need for reproducible synthesis and precise photophysical characterization, specifically focusing on the Excimer-to-Monomer (

) ratio as a diagnostic tool for local molecular crowding and viscosity.

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Physicochemical Profile

The following data aggregates experimentally validated properties essential for assay design.

Property	Value / Description	Context for Researchers
CAS Number	17088-21-0	Universal identifier for procurement.[2]
Molecular Formula		MW: 228.29 g/mol .[3][4]
Appearance	White to pale yellow crystalline solid	Yellowing indicates oxidation or polymerization.
Melting Point	87–89 °C	Sharp MP indicates high purity; broad range implies oligomer contamination.
Solubility	Toluene, DCM, THF, Chloroform	Hydrophobic. Insoluble in water. Requires organic co-solvents for biological assays.
Abs. Max ( )	~340–355 nm	Excitable by standard lasers (337 nm) or UV LEDs (365 nm).
Emission ( )	Monomer: 375–410 nm (Blue)Excimer: 480–500 nm (Green)	The large Stokes shift (>100 nm) allows easy spectral separation.
Quantum Yield ( )	~0.6–0.8 (Solvent dependent)	High efficiency makes it suitable for trace detection.

Photophysical Dynamics: The Excimer Mechanism[5]

The utility of **1-Vinylpyrene** lies in its diffusion-controlled excimer formation. At low concentrations (

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M), 1-VP emits from a monomeric excited state. As concentration increases, or if the molecules are spatially constrained (e.g., inside a polymer matrix or lipid bilayer), an excited monomer (

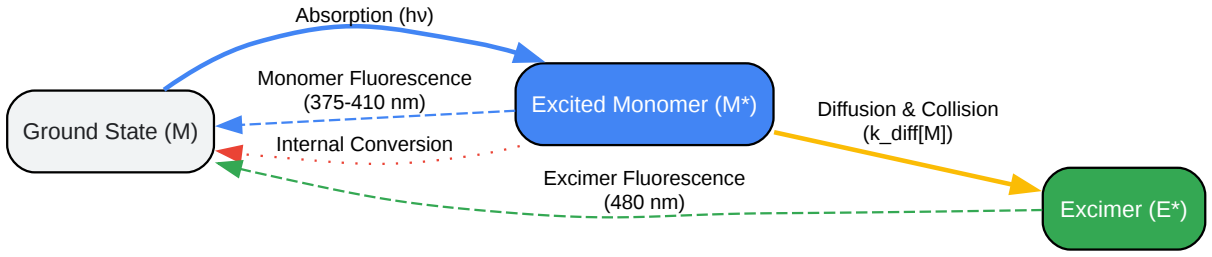
) collides with a ground-state monomer (

) to form an excimer (

).

Mechanism Visualization (Jablonski Diagram)

The following diagram illustrates the kinetic competition between monomer emission and excimer formation.



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Figure 1: Kinetic pathway of Pyrene Excimer formation. The shift from Blue (Monomer) to Green (Excimer) emission is driven by local concentration.

Analytical Protocol: Determining Critical Aggregation

Objective: Determine the Critical Aggregation Concentration (CAC) or monitor polymerization kinetics.

- Preparation: Prepare a stock solution of 1-VP (1 mM in THF).
- Dilution Series: Create dilutions ranging from

  M to

  M.
- Excitation: Set excitation wavelength to 345 nm.

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- Acquisition: Record emission spectra from 360 nm to 600 nm.
- Data Analysis:
  - Identify Monomer Peak (

) at ~375 nm (peak 1) or ~395 nm (peak 3).
  - Identify Excimer Peak (

) at ~480 nm.
  - Plot:

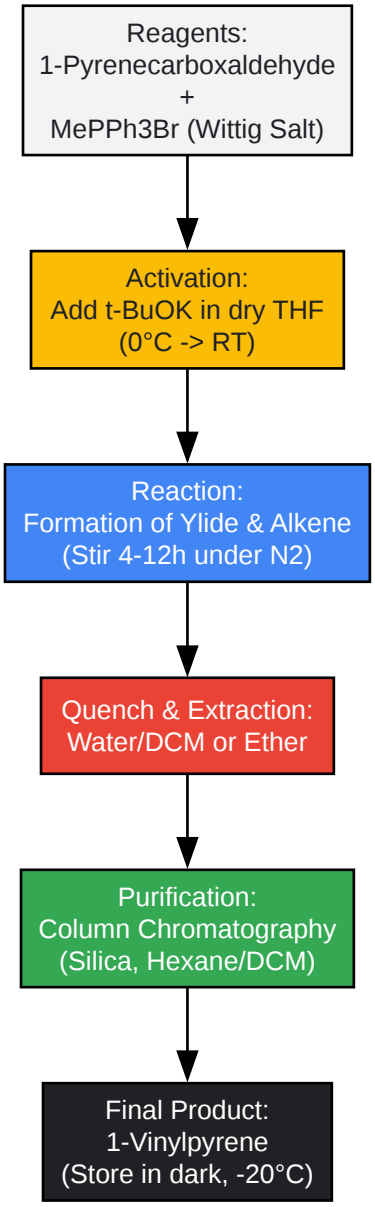
    vs. Log[Concentration]. The inflection point indicates the onset of aggregation or micelle formation.

Synthesis Protocol: The Wittig Route

While 1-VP can be purchased, in situ synthesis is often required to introduce isotopic labels or to ensure absolute freshness (avoiding spontaneous polymerization). The Wittig reaction is the industry standard for high yield and purity.

Reaction Workflow

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Figure 2: Step-by-step synthesis of **1-Vinylpyrene** via Wittig olefination.

Detailed Methodology

Safety Note: Perform all steps in a fume hood. Pyrene derivatives are potential carcinogens.

- Ylide Generation: In a flame-dried flask under Nitrogen (

  ), suspend Methyltriphenylphosphonium bromide (1.2 eq) in anhydrous THF.

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- Deprotonation: Add Potassium tert-butoxide (

  -BuOK, 1.2 eq) slowly at 0°C. The solution will turn bright yellow, indicating ylide formation. Stir for 30 mins.

- Addition: Dissolve 1-Pyrenecarboxaldehyde (1.0 eq) in minimal THF and add dropwise to the ylide solution.

- Reaction: Allow to warm to room temperature and stir for 4–12 hours. Monitor via TLC (Hexane:DCM 9:1). The aldehyde spot will disappear.

- Workup: Quench with water. Extract 3x with Dichloromethane (DCM). Dry organic layer over

  .

- Purification: Concentrate and run a silica gel column using Hexane/DCM (95:5) as eluent. **1-Vinylpyrene** elutes quickly due to its non-polar nature.

- Storage: Recrystallize from ethanol if necessary. Store at -20°C in the dark to prevent photo-oxidation or dimerization.

Polymerization & Materials Application[6][7]

1-Vinylpyrene is frequently polymerized to create Poly(**1-vinylpyrene**) (PVPy), a functional material used in OLEDs and explosive detection.

- Radical Polymerization: Initiated by AIBN in benzene/toluene at 60°C.

- Key Characteristic: In the polymer, pyrene units are forced into close proximity (pendant groups). This results in a polymer that exhibits exclusive excimer emission (green) in the solid state, even without diffusion.

- Sensing Application: When PVPy is exposed to nitroaromatic explosives (e.g., TNT), the fluorescence is quenched via Photoinduced Electron Transfer (PET). The high electron density of the pyrene excimer makes it an exceptionally sensitive donor.

Safety & Handling (E-E-A-T)

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- Carcinogenicity: Like Benzo[a]pyrene, **1-Vinylpyrene** is a Polycyclic Aromatic Hydrocarbon (PAH). Treat as a suspected carcinogen and mutagen.
- PPE: Nitrile gloves (double gloving recommended), lab coat, and safety glasses are mandatory.
- Waste: Dispose of as hazardous organic waste. Do not release into drains.
- Stability: The vinyl group makes the compound sensitive to light and oxygen. Old samples may form insoluble polymers. Always check solubility before use; if insoluble particles remain in toluene, the sample has polymerized.

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